

# Commercial suppliers of (S)-N-Boc-2-hydroxymethylmorpholine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	(S)-N-Boc-2-hydroxymethylmorpholine
Cat. No.:	B156450

[Get Quote](#)

An In-depth Technical Guide to **(S)-N-Boc-2-hydroxymethylmorpholine** for Researchers and Drug Development Professionals

## Introduction

**(S)-N-Boc-2-hydroxymethylmorpholine** (CAS No. 135065-76-8) is a chiral heterocyclic compound that serves as a versatile building block in medicinal and organic chemistry. Its rigid morpholine scaffold, coupled with the functional handles of a primary alcohol and a Boc-protected amine, makes it a valuable intermediate in the synthesis of a wide array of biologically active molecules.<sup>[1]</sup> The morpholine ring is a privileged structure in drug discovery, known to improve pharmacokinetic properties such as aqueous solubility and metabolic stability.<sup>[2]</sup> Consequently, this compound is frequently utilized in the development of novel therapeutics, particularly those targeting the central nervous system (CNS).<sup>[2]</sup> This guide provides a comprehensive overview of its commercial availability, key technical data, and relevant experimental protocols for its synthesis and analysis.

## Commercial Suppliers and Quantitative Data

A variety of chemical suppliers offer **(S)-N-Boc-2-hydroxymethylmorpholine**, with purities typically suitable for research and development purposes. The table below summarizes the offerings from several prominent suppliers, providing a comparative overview of purity levels and physical properties.

Supplier	Purity	Price (USD)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm³)
Dideu Industrielles Group Limited	≥99.0%	\$1.10/g	135065-76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	60-62	321	1.118
Shaanxi Dideu Medicem Co. Ltd.	>99%	\$0.01/Kg	135065-76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	60-62	321	1.118
Career Henan Chemical Co.	98%	\$1.00/Kg	135065-76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	60-62	321	1.118
EAST CHEM SOURCE LTD	99%	\$18.00-20.00/Kg	135065-76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	60-62	321	1.118
JR MediChem LLC	98%	N/A	135065-76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	N/A	N/A	N/A
Alfa Aesar	98%	1372.0 CNY/g	135065-76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	60-62	321	1.118

---

Oakwo								
od Chemic al	N/A	N/A	135065 -76-8	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub>	217.26	N/A	N/A	N/A

---

Note: Prices are subject to change and may vary based on quantity and supplier. Data is compiled from various supplier websites.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

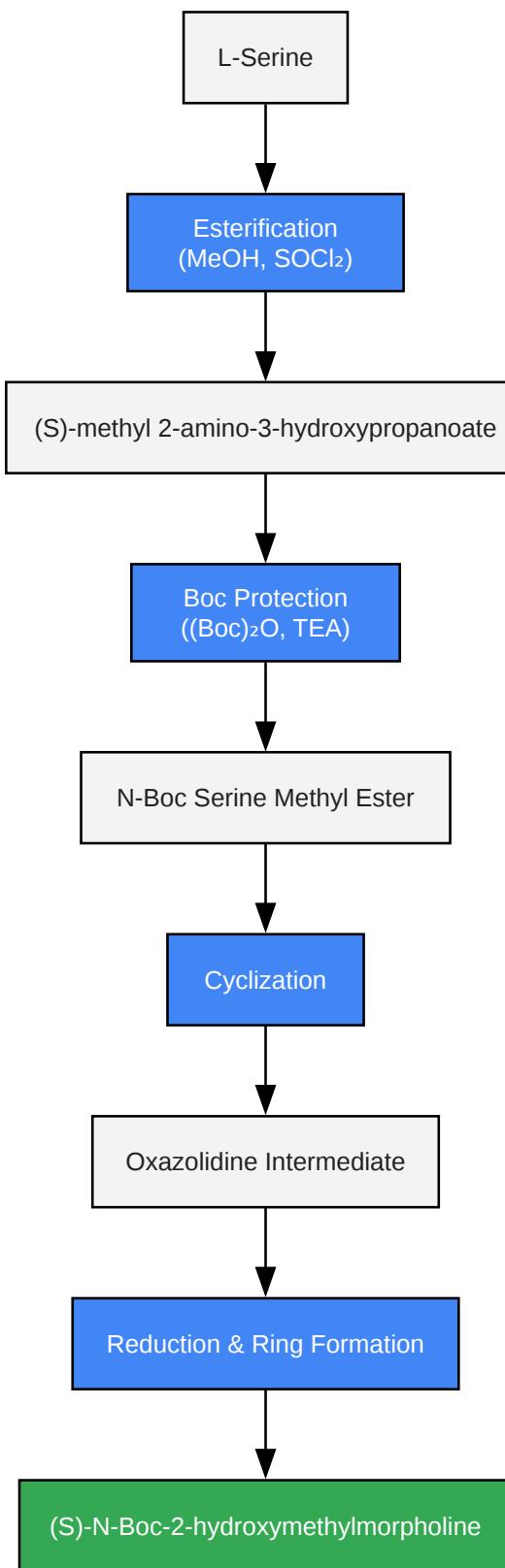
## Experimental Protocols

### Synthesis of (S)-N-Boc-2-hydroxymethylmorpholine

An operationally simple and chromatography-free synthesis has been developed, starting from (S)-epichlorohydrin. This method allows for high process throughput, making it suitable for larger-scale preparations.[\[1\]](#)

#### Procedure:

- Reaction Setup: In an inert atmosphere, L-Serine is dissolved in methanol and cooled to below 0°C.
- Esterification: Thionyl chloride is added slowly to the reaction mixture, which is then refluxed for 3 hours. The mixture is concentrated and co-evaporated with ether to yield (S)-methyl 2-amino-3-hydroxypropanoate.[\[8\]](#)
- Boc Protection: The amino group of the serine methyl ester is protected using di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) in the presence of a base like triethylamine in a solvent such as dichloromethane. The reaction is typically stirred at room temperature for several hours.[\[9\]](#)
- Cyclization: The N-Boc protected serine methyl ester undergoes cyclization. This can be achieved by refluxing with 2,2-dimethoxypropane (DMP) and a catalytic amount of para-toluenesulfonic acid (PTSA) in a solvent like benzene to form the oxazolidine derivative.[\[8\]](#)
- Reduction and Ring Formation: The ester group of the cyclized intermediate is reduced to a primary alcohol, which can then be induced to form the morpholine ring.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **(S)-N-Boc-2-hydroxymethylmorpholine** from L-Serine.

## Purity Analysis

The purity of **(S)-N-Boc-2-hydroxymethylmorpholine** is typically assessed using a combination of chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) is the primary method for determining chemical purity.

Recommended Method: Reversed-Phase HPLC (RP-HPLC)

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A typical gradient would be from 5% to 95% Mobile Phase B over 20-30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Sample Preparation: A dilute solution of the compound (e.g., 1 mg/mL) in the mobile phase.

### Structural Confirmation

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the chemical structure and identify any impurities with unique proton or carbon signals.[10][11]
- Mass Spectrometry (MS): Used to verify the molecular weight of the compound.[10]
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.[12]

## Applications and Signaling Pathways

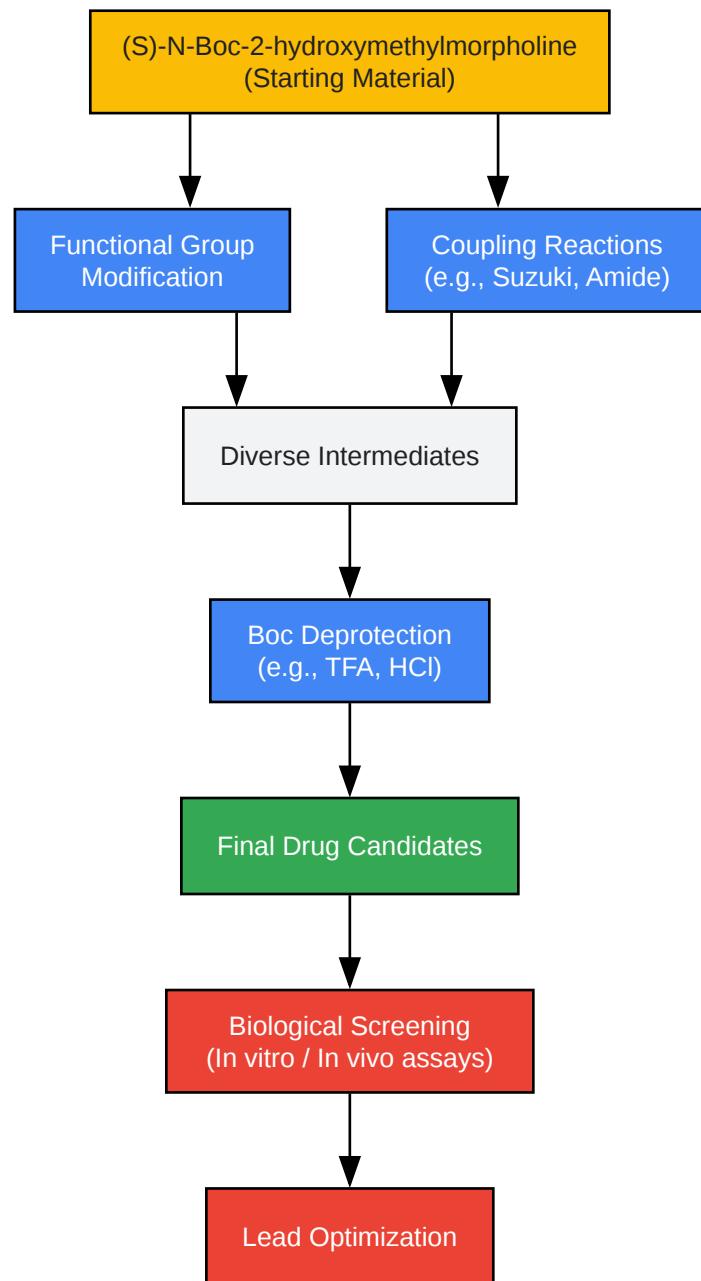
**(S)-N-Boc-2-hydroxymethylmorpholine** is a key intermediate in the synthesis of various pharmaceutical agents.[13] The morpholine moiety often serves as a scaffold to correctly orient

pharmacophoric groups or to modulate the physicochemical properties of a drug candidate, enhancing its potential for CNS penetration.[2]

#### Role in Drug Discovery:

- Scaffold for CNS Agents: The rigid conformation of the morpholine ring is utilized to position substituents in a specific spatial arrangement for optimal interaction with biological targets.[2]
- PK/PD Modulation: The presence of the morpholine ring can improve pharmacokinetic and pharmacodynamic properties, such as solubility and metabolic stability.[2]
- Synthesis of Chiral Drugs: As a chiral building block, it is instrumental in the enantioselective synthesis of complex molecules.

The general workflow for utilizing this intermediate in a drug discovery program is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for the use of **(S)-N-Boc-2-hydroxymethylmorpholine** in drug discovery.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. (S)-N-Boc-2-Hydroxymethylmorpholine | 135065-76-8 [chemicalbook.com]
- 4. tert-butyl (2S)-2-(hydroxymethyl)morpholine-4-carboxylate;(S)-N-Boc-2-Hydroxymethylmorpholine;(2S)-2-hydroxymethyl-morpholine-4-carboxylic acid tert-butyl ester;(S)-tert-butyl 2-(hydroxymethyl)morphol, CasNo.135065-76-8 EAST CHEMSOURCES LIMITED China (Mainland) [echemsources.lookchem.com]
- 5. jrmedichem.com [jrmedichem.com]
- 6. lookchem.com [lookchem.com]
- 7. (S)-4-Boc-2-Hydroxymethyl-morpholine [oakwoodchemical.com]
- 8. tsijournals.com [tsijournals.com]
- 9. rsc.org [rsc.org]
- 10. benchchem.com [benchchem.com]
- 11. NMR-spectroscopic analysis of mixtures: from structure to function - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Commercial suppliers of (S)-N-Boc-2-hydroxymethylmorpholine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156450#commercial-suppliers-of-s-n-boc-2-hydroxymethylmorpholine>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)